

Stability and Storage of 3-(Bromomethyl)pyridazine: A Technical Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)pyridazine

Cat. No.: B1321611

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3-(Bromomethyl)pyridazine** and its common salt form, **3-(Bromomethyl)pyridazine hydrobromide**. Due to the reactive nature of this benzylic bromide, proper handling and storage are critical to ensure its integrity for research and development applications. While specific quantitative stability studies on this compound are not extensively published, this guide synthesizes available data from safety data sheets (SDS), related chemical principles, and standard industry protocols to provide a reliable framework for its use.

Physicochemical and Stability Profile

3-(Bromomethyl)pyridazine is a heterocyclic organic compound frequently used as a building block in medicinal chemistry. The presence of the bromomethyl group attached to the pyridazine ring makes it a reactive electrophile, susceptible to nucleophilic substitution and other degradation pathways.

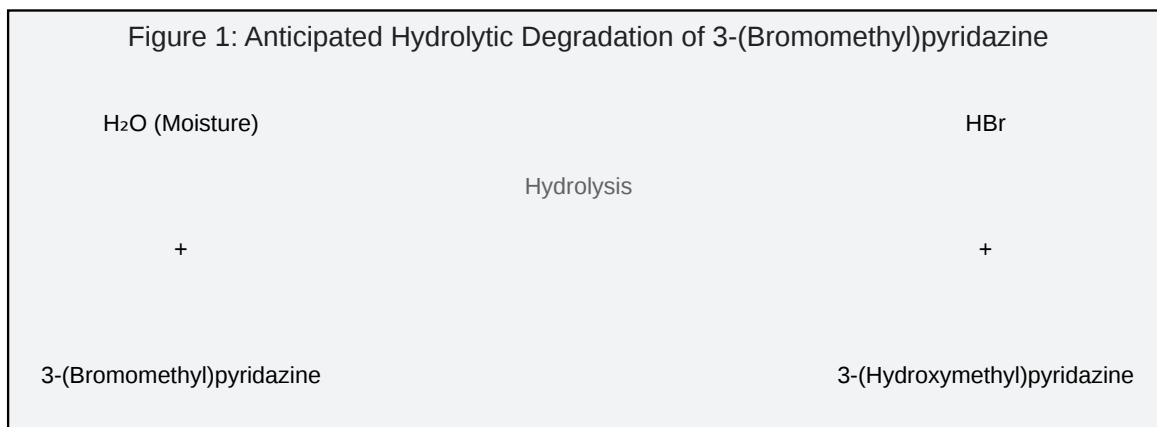
General Stability Characteristics

The stability of **3-(Bromomethyl)pyridazine** is primarily influenced by its benzylic bromide moiety, which is known to be labile. Key factors that can affect its stability include temperature, moisture, light, and pH.

- **Thermal Stability:** While specific thermal analysis data like Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC) for this compound is not readily available in public literature, benzylic bromides are known to be thermally sensitive.^[1] At elevated temperatures, homolytic cleavage of the C-Br bond can occur, initiating radical chain reactions.^[1] General safety guidelines recommend keeping the compound away from heat and open flames.^{[2][3][4]}
- **Hydrolytic Stability:** The compound is susceptible to hydrolysis. The electrophilic carbon of the bromomethyl group can be attacked by water, leading to the formation of 3-(hydroxymethyl)pyridazine and hydrobromic acid. This degradation is expected to be more rapid under neutral to basic conditions.
- **Photochemical Stability:** Exposure to light, particularly UV radiation, can promote the formation of radicals, accelerating degradation.^[5] As a general precaution, the compound should be protected from light.^[2]
- **Incompatibilities:** **3-(Bromomethyl)pyridazine** is incompatible with strong oxidizing agents and strong acids.^{[2][3]} Contact with these materials should be avoided to prevent vigorous or hazardous reactions.

Potential Degradation Pathway

The primary anticipated degradation pathway for **3-(Bromomethyl)pyridazine** in the presence of water is hydrolysis. This SN2-type reaction results in the displacement of the bromide ion by a hydroxide ion.



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Figure 1: Anticipated Hydrolytic Degradation Pathway.

Recommended Storage and Handling

Proper storage and handling are essential to minimize degradation and ensure the safety of laboratory personnel. The following tables summarize the recommended conditions based on supplier safety data sheets.

Storage Conditions

Parameter	Recommendation	Source(s)
Temperature	Store in a cool place. Refrigeration (2-8°C) is often specified, particularly for long-term storage.	[2] [6] [7] [8]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen) to prevent degradation from moisture and oxygen.	[2]
Container	Keep container tightly closed.	[2] [3] [6] [9] [10]
Environment	Store in a dry and well-ventilated place.	[2] [3] [6] [9] [10]
Light	Protect from light.	[2]

Handling and Personal Protective Equipment (PPE)

Precaution	Recommendation	Source(s)
Ventilation	Handle in a well-ventilated area or in a chemical fume hood.	[3][6][10]
Eye Protection	Wear tightly fitting safety goggles or a face shield.	[6][10]
Skin Protection	Wear chemical-resistant gloves and protective clothing.	[6][11]
Respiratory	If dust or aerosols are generated, use an approved respirator.	[10]
Hygiene	Wash hands thoroughly after handling. Avoid contact with skin and eyes. Do not eat, drink, or smoke in the work area.	[3][11][12]
Ignition Sources	Keep away from heat, sparks, and open flames. Use non-sparking tools.	[2][3][6][9]

Experimental Protocols for Stability Assessment

While specific stability studies for **3-(Bromomethyl)pyridazine** are not widely published, a robust stability-indicating testing plan can be designed based on the International Council for Harmonisation (ICH) guidelines for new drug substances.[2][6][9]

General Stability Study Protocol (Based on ICH Q1A(R2))

Objective: To establish a re-test period for **3-(Bromomethyl)pyridazine** by evaluating its stability under various environmental conditions.

Materials:

- At least three primary batches of **3-(Bromomethyl)pyridazine**.
- Packaging that simulates the proposed storage and distribution containers.
- Validated stability-indicating analytical method (e.g., HPLC-UV) capable of separating the parent compound from potential degradation products.

Storage Conditions:

- Long-Term Study: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.^[9]
- Accelerated Study: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.^[9]

Testing Frequency:

- Long-Term: 0, 3, 6, 9, 12, 18, 24 months, and annually thereafter.^[2]^[11]
- Accelerated: 0, 3, and 6 months.^[6]

Analytical Tests: The following tests should be performed at each time point:

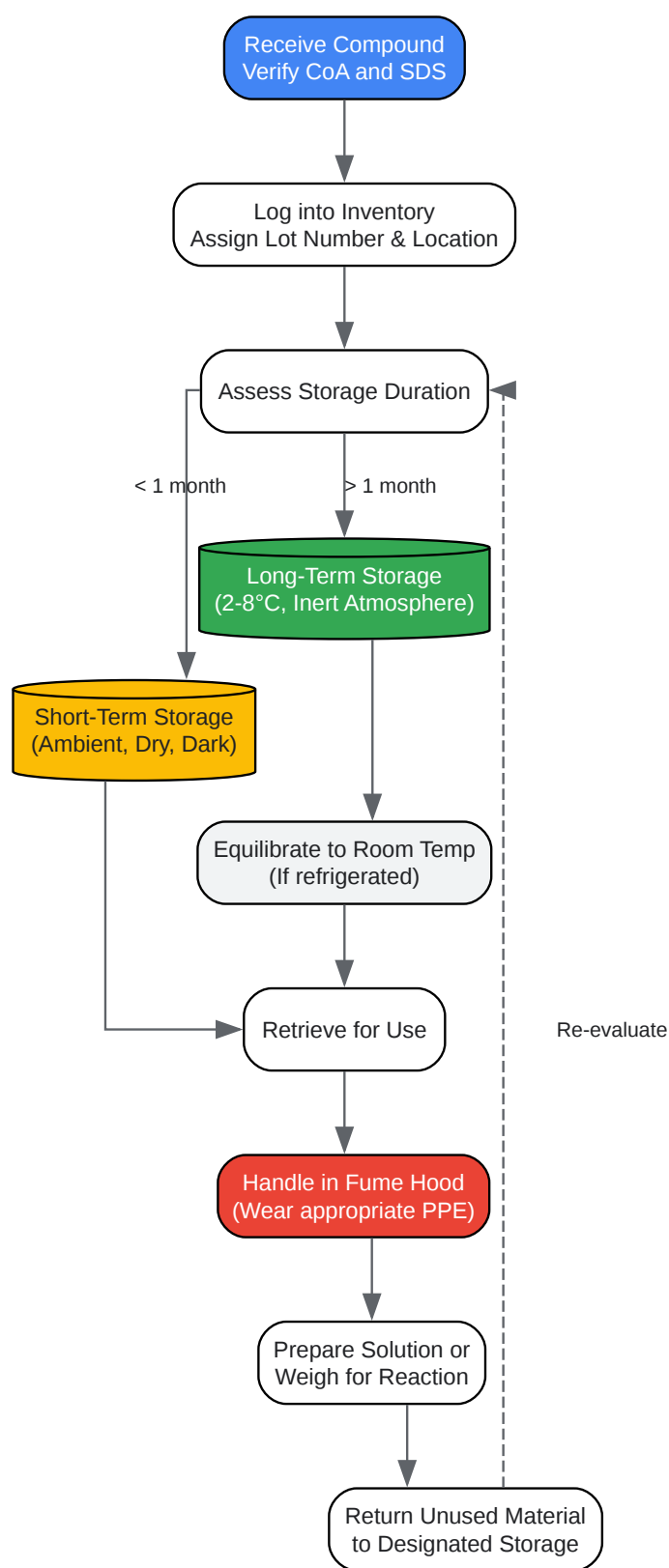
- Appearance: Visual inspection for changes in color or physical state.
- Assay: Quantification of **3-(Bromomethyl)pyridazine** content using a validated HPLC method.
- Degradation Products: Identification and quantification of any impurities or degradation products.
- Water Content: (e.g., by Karl Fischer titration) to assess moisture uptake.

Acceptance Criteria:

- The assay value should remain within a specified range (e.g., 98.0% - 102.0%).
- Individual and total degradation products should not exceed established limits (e.g., not more than 0.2% for any specified impurity).
- No significant change in appearance or water content.

Recommended Workflow for Handling and Storage

The following diagram illustrates a logical workflow for receiving, storing, and handling **3-(Bromomethyl)pyridazine** in a laboratory setting.



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Figure 2: Recommended Laboratory Handling and Storage Workflow.

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